

comparing the optical properties of different poly(bisphenol A carbonate) formulations

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Compound of Interest

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CARBONATE)

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An Objective Comparison of the Optical Properties of Poly(bisphenol A carbonate) Formulations

This guide provides a detailed comparison of the optical properties of various **poly(bisphenol A carbonate)** (PC) formulations. **Poly(bisphenol A carbonate)** is a widely used thermoplastic known for its exceptional impact resistance, high-temperature stability, and inherent transparency, making it a material of choice for applications ranging from optical lenses and medical devices to automotive headlamps and electronic displays.^{[1][2]} However, different grades and formulations of PC exhibit varying optical characteristics depending on the additives and processing methods used.

This document is intended for researchers, scientists, and drug development professionals who require a clear understanding of these differences to select the appropriate material for their specific applications. The following sections present quantitative data, detailed experimental protocols for key optical property measurements, and a visual workflow for assessing material degradation.

Data Presentation: Comparison of Optical Properties

The selection of a polycarbonate grade is often a trade-off between several performance characteristics. For instance, the incorporation of flame-retardant additives can sometimes

impact the material's natural transparency.[3] Similarly, while UV-stabilized grades are designed to resist yellowing over time, their initial optical properties might differ slightly from general-purpose grades.[4][5] The following table summarizes the key optical properties of several representative **poly(bisphenol A carbonate)** formulations.

Formulation Type	Grade Example	Refractive Index (n)	Luminous Transmittance (%)	Haze (%)	Yellowness Index (YI)	Test Method(s)
General Purpose	SABIC LEXAN™ 131	1.586[6]	88 (at 2.54 mm)[6]	1.0 (at 2.54 mm)[6]	Not specified	ASTM D542, ASTM D1003[6]
General Purpose	Generic PC	1.59[7]	>86 (at 3.2 mm)[7]	<1 (at 3.2 mm)[7]	>2.0 (after 3 yrs UV) [7]	ASTM D542, ASTM D1003, ASTM D1925[7]
UV Stabilized	Makrolon® 2407	Not specified	Not specified	Not specified	Not specified	Not specified
Optical/LED Grade	Makrolon® LED2245	1.584[8]	>89 (at 3 mm)[8]	<0.5[8]	Not specified	ISO standards[8]
Ophthalmic Grade	SABIC LEXAN™ OQ3120	1.586[1]	89[1]	Not specified	Not specified	ASTM D542, ASTM D1003[1]
Glass-Filled (30%)	Generic PC	Opaque	Not applicable	Not applicable	Not applicable	Not applicable

Note: The values presented are typical and may vary based on the specific product, processing conditions, and sample thickness. Direct comparison between different manufacturers should

be made with caution.

Experimental Protocols

Accurate and reproducible measurement of optical properties is critical for quality control and material selection. The following are detailed methodologies for the standard tests cited in this guide.

Yellowness Index (YI) per ASTM D1925

The Yellowness Index is a number calculated from spectrophotometric data that describes the change in color of a plastic from clear or white toward yellow.[9][10] This test is crucial for evaluating the degradation of polycarbonate, which is susceptible to yellowing upon exposure to UV radiation.[5]

- Objective: To quantify the degree of yellowness of a plastic sample under daylight illumination.[9]
- Apparatus: A spectrophotometer capable of measuring tristimulus values (X, Y, Z) of the specimen relative to a magnesium oxide standard.[2]
- Methodology:
 - Specimen Preparation: The test specimens should be of a uniform thickness and free of any surface defects.
 - Calibration: Calibrate the spectrophotometer according to the manufacturer's instructions.
 - Measurement: Place the specimen in the spectrophotometer and measure the tristimulus values (X, Y, Z) for CIE illuminant C.[10]
 - Calculation: The Yellowness Index (YI) is calculated using the following formula:[2] $YI = [100 * (1.28 * X - 1.06 * Z)] / Y$

Haze and Luminous Transmittance per ASTM D1003

This test method measures two key optical properties: luminous transmittance, which is the amount of incident light that passes through a material, and haze, which is the percentage of

transmitted light that is scattered by more than 2.5 degrees from the incident beam.[8][11][12]

- Objective: To determine the haze and luminous transmittance of transparent plastics.[8]
- Apparatus: A hazemeter or a spectrophotometer equipped with an integrating sphere.[13]
- Methodology:
 - Specimen Preparation: Specimens must be clean, flat, and free of scratches.
 - Measurement: The procedure involves four measurements:
 - T1: Total light transmitted by the specimen.
 - T2: Light scattered by the instrument.
 - T3: Total light transmitted by both the specimen and the instrument.
 - T4: Light scattered by both the specimen and the instrument.
 - Calculation:
 - Total Transmittance (T_t) = T_3 / T_1
 - Diffuse Transmittance (T_d) = $[T_4 - T_2 * (T_3 / T_1)] / T_1$
 - Haze (%) = $(T_d / T_t) * 100$

Refractive Index per ASTM D542

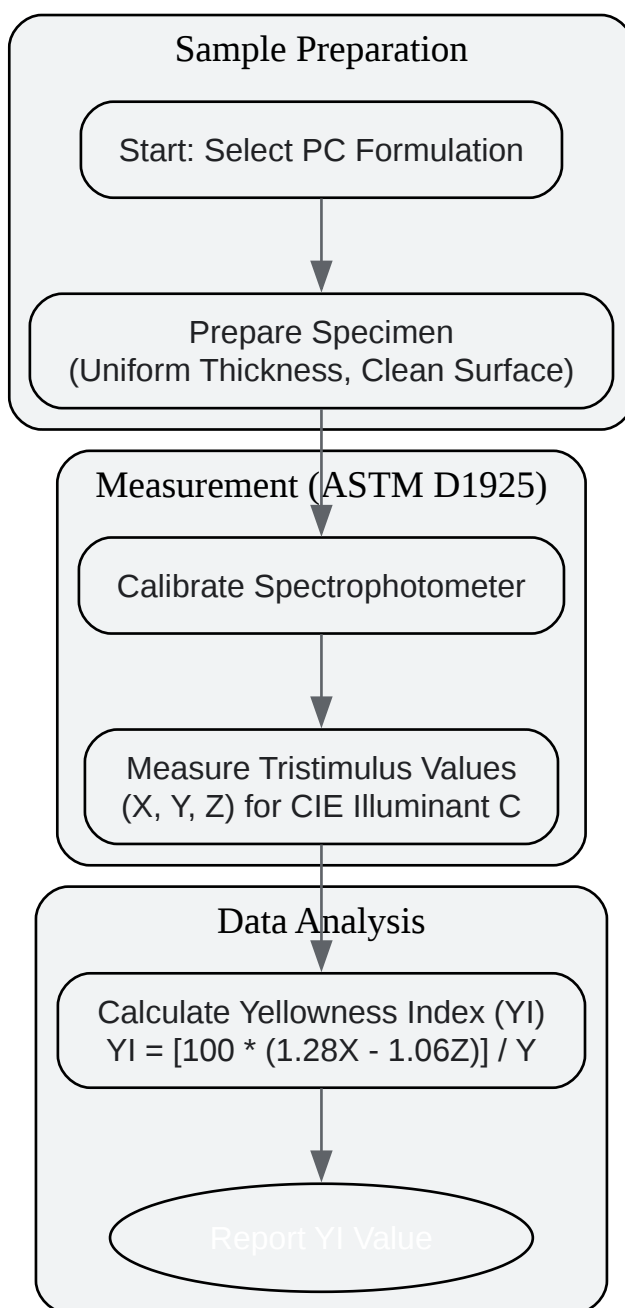
The refractive index is the ratio of the velocity of light in a vacuum to its velocity in a transparent material.[14] It is a fundamental property used in the design of optical components.

- Objective: To measure the refractive index of transparent organic plastics.[15]
- Apparatus: An Abbe refractometer.[16]
- Methodology:

- Specimen Preparation: The specimen must have a flat and highly polished surface to ensure good contact with the refractometer prism.^[17]
- Procedure: A drop of a suitable contacting liquid (with a refractive index higher than the specimen) is placed on the refractometer prism.^[17] The specimen is then placed firmly on top.
- Measurement: A light source is used to illuminate the specimen. The operator adjusts the refractometer's controls until the dividing line between the light and dark fields aligns with the crosshairs in the eyepiece.^{[16][17]} The refractive index is then read from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of an experimental procedure to determine the Yellowness Index of a **poly(bisphenol A carbonate)** formulation, a key indicator of its optical stability.



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Workflow for Yellowness Index Determination.

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